

# alternative iodinating reagents for the synthesis of 4-iodo-N,N-dimethylaniline

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## Compound of Interest

Compound Name: **4-iodo-N,N-dimethylaniline**

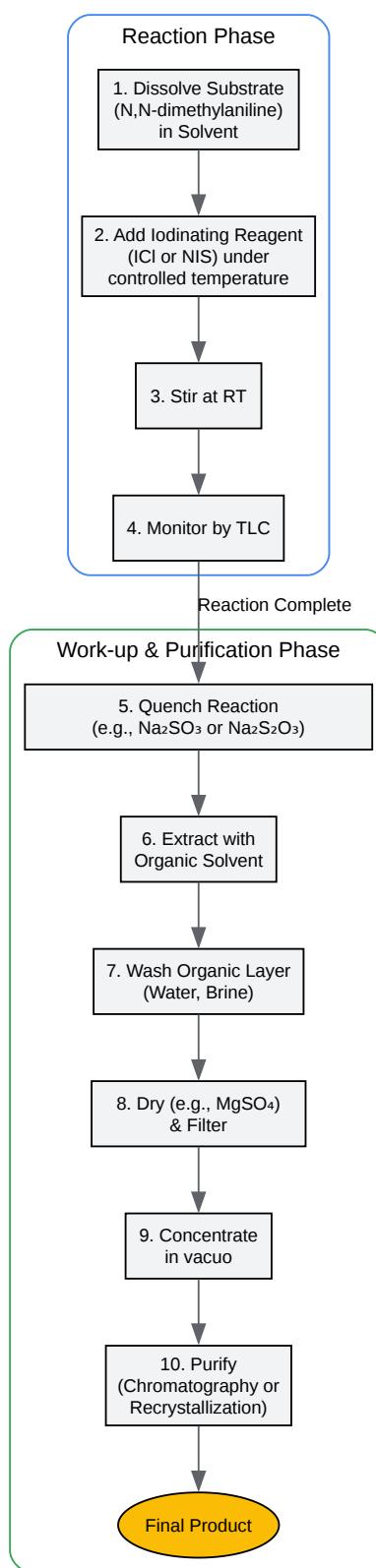
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## The Mechanism: A Shared Pathway of Electrophilic Aromatic Substitution

The synthesis of **4-iodo-N,N-dimethylaniline** hinges on the electrophilic aromatic substitution (SEAr) mechanism. The dimethylamino group is a potent activating group, directing electrophilic attack to the ortho and para positions of the benzene ring. Due to steric hindrance from the N,N-dimethyl group, the incoming electrophile preferentially attacks the para position, leading to the desired product.

The role of the iodinating reagent is to generate a potent iodine electrophile ( $I^+$  or a polarized equivalent) that can be attacked by the electron-rich aromatic ring. This attack transiently disrupts aromaticity, forming a resonance-stabilized carbocation known as a sigma complex or arenium ion. A subsequent deprotonation step restores aromaticity and yields the final iodinated product.

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